

Spectroscopic Profile of Sec-Butyl Methyl Ether: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sec-butyl methyl ether*

Cat. No.: *B1329449*

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This technical guide provides a comprehensive overview of the spectroscopic data for **sec-butyl methyl ether** (2-methoxybutane), a common organic solvent and potential building block in chemical synthesis. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols for data acquisition. The information presented herein is intended to serve as a valuable resource for the identification, characterization, and quality control of this compound in a laboratory setting.

Spectroscopic Data Summary

The following tables summarize the predicted and experimentally observed spectroscopic data for **sec-butyl methyl ether**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data for **Sec-Butyl Methyl Ether** (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.35	Sextet	1H	H-2
~3.30	Singlet	3H	H-1' (OCH ₃)
~1.45	Multiplet	2H	H-3
~1.15	Doublet	3H	H-1
~0.90	Triplet	3H	H-4

Predicted data is based on established chemical shift principles and data from analogous structures.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: ¹³C NMR Spectroscopic Data for **Sec-Butyl Methyl Ether** (Predicted)

Chemical Shift (δ) ppm	Assignment
~76.0	C-2
~56.0	C-1' (OCH ₃)
~29.0	C-3
~19.0	C-1
~10.0	C-4

Predicted data is based on established chemical shift principles and data from analogous structures.

Infrared (IR) Spectroscopy

Table 3: IR Spectroscopic Data for **Sec-Butyl Methyl Ether**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2970-2850	Strong	C-H (alkane) stretching
1460-1440	Medium	C-H bending
1380-1370	Medium	C-H bending (gem-dimethyl)
1120-1080	Strong, Broad	C-O-C (ether) stretching

Note: The most characteristic peak for ethers is the strong C-O-C stretching band.

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data for **Sec-Butyl Methyl Ether**

m/z	Relative Intensity (%)	Assignment
88	Low	[M] ⁺ (Molecular Ion)
73	Moderate	[M - CH ₃] ⁺
59	High (Base Peak)	[CH ₃ OCHCH ₃] ⁺
45	Moderate	[CH ₃ O=CH ₂] ⁺
29	Moderate	[C ₂ H ₅] ⁺

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra of **sec-butyl methyl ether**.

Materials:

- **Sec-butyl methyl ether** (liquid, volatile)
- Deuterated chloroform (CDCl₃)
- NMR tube (5 mm)

- Pasteur pipette
- Vial

Procedure:

- In a clean, dry vial, prepare a solution of approximately 5-10 mg of **sec-butyl methyl ether** in 0.6-0.7 mL of CDCl_3 .
- Using a clean Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- Cap the NMR tube securely to prevent evaporation of the volatile sample.
- Insert the NMR tube into the spectrometer's spinner turbine.
- Place the sample in the NMR spectrometer.
- Lock the spectrometer on the deuterium signal of the CDCl_3 .
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the ^1H NMR spectrum, typically using a sufficient number of scans to achieve a good signal-to-noise ratio.
- Acquire the ^{13}C NMR spectrum, which will likely require a larger number of scans than the ^1H spectrum.
- Process the acquired data (Fourier transform, phase correction, and baseline correction).
- Reference the spectra to the residual solvent peak (CDCl_3 : δ 7.26 ppm for ^1H , δ 77.16 ppm for ^{13}C).

Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of **sec-butyl methyl ether** using Attenuated Total Reflectance (ATR) Fourier-Transform Infrared (FTIR) spectroscopy.

Materials:

- **Sec-butyl methyl ether** (liquid)
- FTIR spectrometer with an ATR accessory (e.g., diamond crystal)
- Micropipette
- Lint-free tissues
- Isopropanol

Procedure:

- Ensure the ATR crystal is clean by wiping it with a lint-free tissue soaked in isopropanol and allowing it to dry completely.
- Record a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- Using a micropipette, place a small drop of **sec-butyl methyl ether** onto the center of the ATR crystal, ensuring the crystal surface is completely covered.
- Acquire the IR spectrum of the sample. Typically, 16-32 scans are co-added to obtain a high-quality spectrum.
- After data collection, clean the ATR crystal thoroughly with isopropanol and a lint-free tissue.
- Process the spectrum by subtracting the background and identifying the key absorption bands.

Mass Spectrometry (MS)

Objective: To determine the mass-to-charge ratio of the molecular ion and the fragmentation pattern of **sec-butyl methyl ether** using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

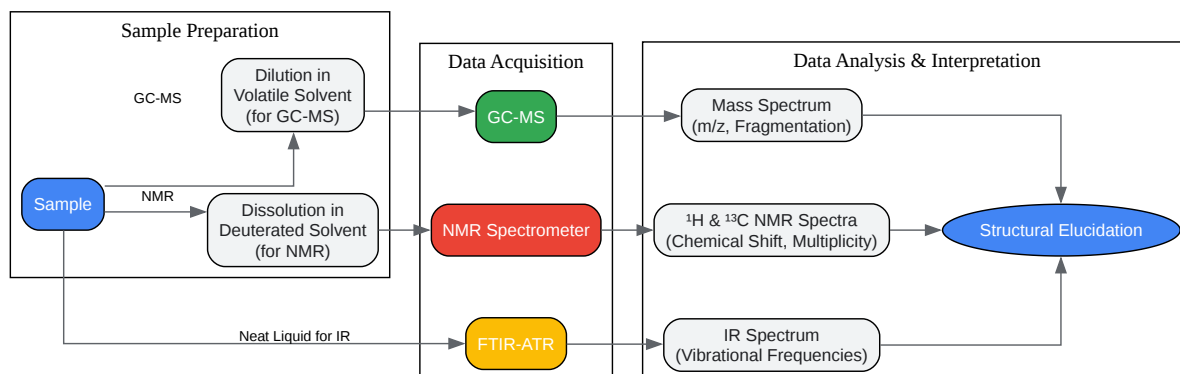
- **Sec-butyl methyl ether** (liquid)
- Volatile organic solvent (e.g., dichloromethane or hexane)

- GC-MS instrument equipped with an electron ionization (EI) source
- GC vial with a septum cap
- Microsyringe

Procedure:

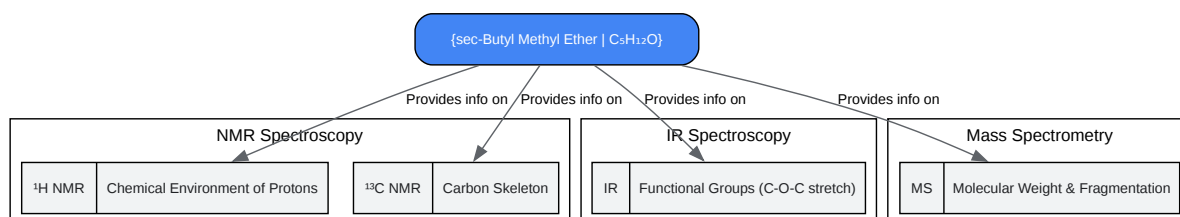
- Prepare a dilute solution of **sec-butyl methyl ether** (e.g., 100 ppm) in a volatile organic solvent in a GC vial.
- Seal the vial with a septum cap.
- Set the GC-MS instrument parameters. A typical GC program would involve an initial temperature of 40-50°C, followed by a ramp to a higher temperature to ensure elution. The mass spectrometer should be set to scan a mass range of, for example, m/z 20-150.
- Inject a small volume (e.g., 1 μ L) of the prepared solution into the GC inlet using a microsyringe.
- The sample is vaporized and separated on the GC column before entering the mass spectrometer.
- In the EI source, the molecules are ionized and fragmented.
- The mass analyzer separates the ions based on their mass-to-charge ratio, and a detector records their abundance.
- Analyze the resulting mass spectrum to identify the molecular ion peak and the major fragment ions.

Visualizations



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Caption: Experimental workflow for the spectroscopic analysis of **sec-butyl methyl ether**.



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Caption: Logical relationship between spectroscopic techniques and structural information.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com